

Standard Operating Procedure: Safe Handling and Disposal of Ro-31-8425

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Compound of Interest

Compound Name: Ro-31-8425

Cat. No.: B1212692

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This document provides essential safety, operational, and disposal protocols for **Ro-31-8425**, a potent, cell-permeable, and selective Protein Kinase C (PKC) inhibitor. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper environmental stewardship.

Chemical and Physical Properties

A summary of the key properties of **Ro-31-8425** is provided below. This data is crucial for safe handling, storage, and preparation of solutions.

Property	Value	Source
Appearance	Red to orange-red solid	
Molecular Formula	$C_{26}H_{24}N_4O_2 \cdot xHCl$	
Molecular Weight	424.49 g/mol (free base)	
CAS Number	131848-97-0	
Solubility	Soluble in DMSO (10 mg/mL)	
Storage Temperature	2-8°C (short term); -20°C (long term, in solution)	[1]
Storage Class	11 - Combustible Solids	

Inhibitory Activity

Ro-31-8425 is a highly selective, ATP-competitive inhibitor of Protein Kinase C (PKC) isoforms. Its inhibitory potency, measured as the half-maximal inhibitory concentration (IC_{50}), varies across different isozymes.

Target	IC_{50} Value (nM)	Source
Rat Brain PKC (mixed)	15	[2]
PKC α	8	[3]
PKC β I	8	[3]
PKC β II	14	[3]
PKC γ	13	[3]
PKC ϵ	39	[3]

Operational and Disposal Plans

While **Ro-31-8425** is not classified as a hazardous substance, proper laboratory procedures must be followed for handling and disposal to ensure safety and compliance.

Personal Protective Equipment (PPE)

Before handling **Ro-31-8425**, ensure the following PPE is worn:

- Safety glasses or goggles
- Standard laboratory coat
- Chemical-resistant gloves (e.g., nitrile)

Step-by-Step Disposal Procedure for Unused Ro-31-8425

This procedure applies to the disposal of expired or unwanted solid **Ro-31-8425**.

- **Containerization:** Ensure the chemical remains in its original, clearly labeled container. If the original container is compromised, transfer the solid to a new, sealable, and properly labeled waste container. Do not mix with other chemical waste.
- **Labeling:** Label the container as "Non-hazardous Chemical Waste for Disposal" and clearly identify the contents: "**Ro-31-8425** (CAS: 131848-97-0)".
- **Segregation:** Store the waste container separately from active chemical inventories and in a designated waste accumulation area.
- **Institutional Protocol:** Contact your institution's Environmental Health and Safety (EHS) department or chemical waste manager to schedule a pickup. Follow all institutional and local regulations for the final disposal of non-hazardous solid chemical waste.

Disposal of Contaminated Labware

- **Solid Waste:** Disposable labware (e.g., pipette tips, microfuge tubes) contaminated with solid **Ro-31-8425** should be placed in a designated solid chemical waste container.
- **Liquid Waste:** Solutions of **Ro-31-8425** (e.g., in DMSO) should be collected in a sealed, labeled container for liquid chemical waste. Do not pour down the drain.
- **Empty Containers:** The original product vial, once empty, should be managed as chemical waste. Triple rinse the container with a suitable solvent (e.g., ethanol or acetone), collect the rinsate as hazardous waste, deface the label, and dispose of the container in accordance with institutional guidelines for chemically contaminated glass or plastic.

Spill Response Procedure

In the event of a spill of solid **Ro-31-8425**, follow these immediate steps:

- **Alert Personnel:** Notify colleagues in the immediate area of the spill.
- **Isolate the Area:** Restrict access to the spill area to prevent the spread of the powder.
- **Assess the Spill:** This procedure is for small, incidental spills that can be safely managed by laboratory personnel. For large spills, evacuate the area and contact your institution's EHS emergency line.

- Wear Appropriate PPE: At a minimum, wear a lab coat, safety goggles, and double gloves.
- Contain and Clean:
 - Gently cover the spill with damp paper towels to prevent the powder from becoming airborne.[\[4\]](#)
 - Carefully push the material into a dustpan or onto a stiff piece of cardboard.[\[4\]](#)
 - Place the collected solid and any contaminated paper towels into a sealable plastic bag or waste container.[\[5\]](#)
- Decontaminate: Wipe the spill area with soap and water or a suitable laboratory detergent.[\[4\]](#)
- Dispose of Waste: Label the sealed bag/container as "Spill Debris: **Ro-31-8425**" and dispose of it through your institution's chemical waste program.[\[6\]](#)

Experimental Protocol: In Vitro PKC Inhibition Assay

This protocol details a common method for validating the inhibitory activity of **Ro-31-8425** against a specific PKC isoform in vitro.

Objective: To determine the IC_{50} value of **Ro-31-8425** by measuring the inhibition of substrate phosphorylation by a purified PKC enzyme.

Materials:

- Purified, active PKC enzyme (e.g., PKC α)
- PKC-specific peptide substrate
- **Ro-31-8425** stock solution (in DMSO)
- Kinase Assay Buffer (e.g., 20 mM Tris-HCl, 10 mM MgCl₂, 1 mM CaCl₂)
- ATP solution (containing [γ -³²P]ATP for radiometric detection or non-radioactive ATP for luminescence/fluorescence detection)

- Stop Solution (e.g., 50 mM EDTA)
- 96-well assay plates
- Phosphocellulose paper or other separation media
- Scintillation counter or luminescence plate reader

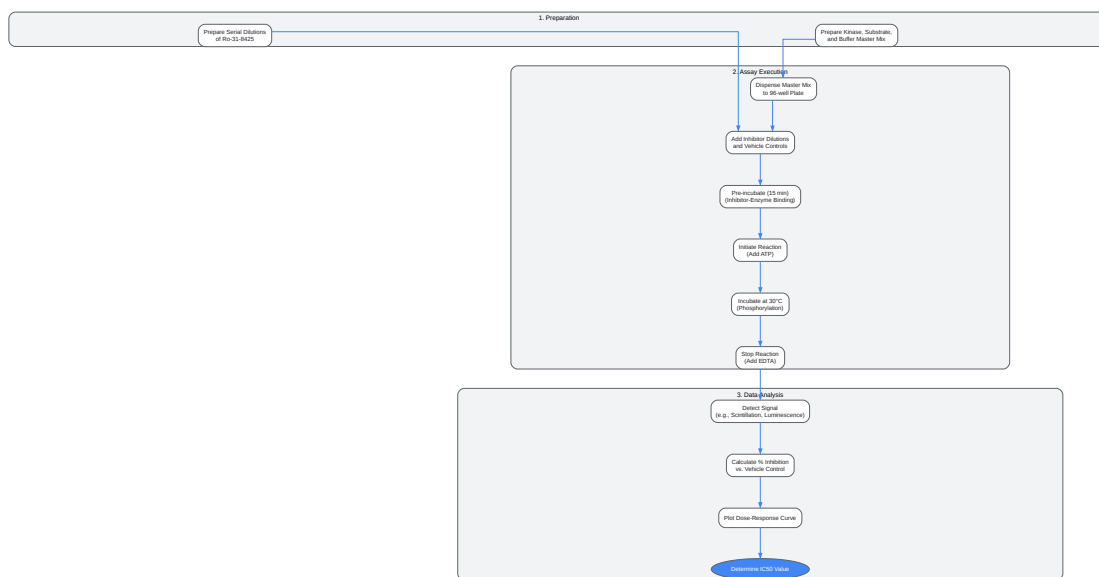
Procedure:

- Prepare Inhibitor Dilutions: Perform a serial dilution of the **Ro-31-8425** stock solution in the kinase assay buffer to create a range of concentrations (e.g., 0.1 nM to 10 μ M). Include a DMSO-only control (vehicle).
- Set Up Reaction Plate: In a 96-well plate, add the following to each well:
 - Kinase Assay Buffer
 - PKC enzyme
 - Peptide substrate
 - Diluted **Ro-31-8425** or vehicle control
- Pre-incubation: Gently mix and incubate the plate at room temperature for 10-15 minutes to allow the inhibitor to bind to the enzyme.
- Initiate Kinase Reaction: Add the ATP solution to each well to start the phosphorylation reaction.
- Incubation: Incubate the plate at 30°C for a predetermined time (e.g., 20-30 minutes), ensuring the reaction is within the linear range.
- Stop Reaction: Terminate the reaction by adding the Stop Solution to each well.
- Quantify Phosphorylation:

- Radiometric Assay: Spot the reaction mixture onto phosphocellulose paper, wash away unreacted [γ - ^{32}P]ATP, and measure the incorporated radioactivity using a scintillation counter.
- Luminescence Assay: If using a commercial kit (e.g., ADP-Glo™), follow the manufacturer's instructions to measure the amount of ADP produced, which corresponds to kinase activity.
- Data Analysis: Plot the percentage of inhibition (relative to the vehicle control) against the logarithm of the **Ro-31-8425** concentration. Fit the data to a dose-response curve to calculate the IC_{50} value.

Workflow Visualization

The following diagram illustrates the logical flow of the in vitro PKC inhibition assay.



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Caption: Workflow for an in vitro Protein Kinase C (PKC) inhibition assay.

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